

Standard Operating Procedure: Safe Handling of Phenyl Fluorosulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl fluorosulfate

Cat. No.: B3051325

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This document provides essential safety and logistical information for the handling and disposal of **Phenyl fluorosulfate** (also known as Phenylsulfonyl Fluoride). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Engineering Controls

Phenyl fluorosulfate is a corrosive and moisture-sensitive compound that can cause severe skin burns and eye damage. It is also a lachrymator, meaning it can cause irritation and tearing of the eyes upon exposure. Inhalation may lead to respiratory irritation. All handling of this substance must be performed within a certified chemical fume hood to minimize inhalation exposure. An eyewash station and safety shower must be immediately accessible.

Physicochemical and Hazard Data

Property	Value
Molecular Formula	C ₆ H ₅ FO ₂ S
CAS Number	368-43-4
Appearance	Colorless to light yellow liquid
GHS Hazard Statements	H314: Causes severe skin burns and eye damage
	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin, eye, and respiratory exposure. The following table details the minimum required protection.

Body Part	Protection Type	Specification
Hands	Chemical-resistant gloves	Outer Glove: Butyl rubber or Viton. Inner Glove: Nitrile. Always double-glove. Check glove manufacturer's compatibility chart.
Eyes/Face	Safety Goggles & Face Shield	Use chemical splash goggles that meet ANSI Z87.1 standards. A full-face shield must be worn over the goggles when handling larger quantities (>10 mL) or during transfers.
Body	Flame-resistant Laboratory Coat	A fully-buttoned, flame-resistant lab coat is required.
Respiratory	Respirator (if applicable)	Use is not required if all work is performed within a certified fume hood. For spill cleanup outside a hood, an air-purifying respirator with an appropriate cartridge is necessary.

Operational Plan: Handling and Storage

Preparation:

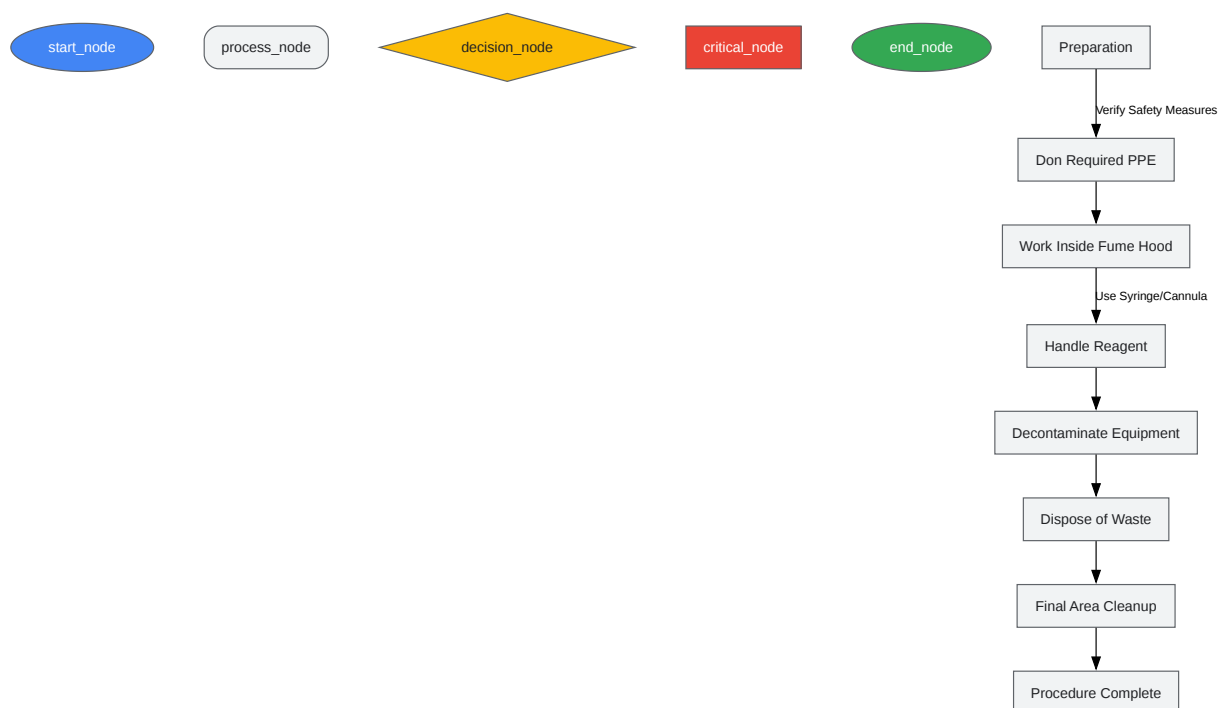
- Ensure a chemical fume hood is certified and functioning correctly.
- Gather all necessary equipment, including reaction vessels, syringes, and quench solutions, inside the fume hood.
- Prepare a quench solution (e.g., a saturated solution of sodium bicarbonate) and a spill kit.
- Don all required PPE as specified in the table above.

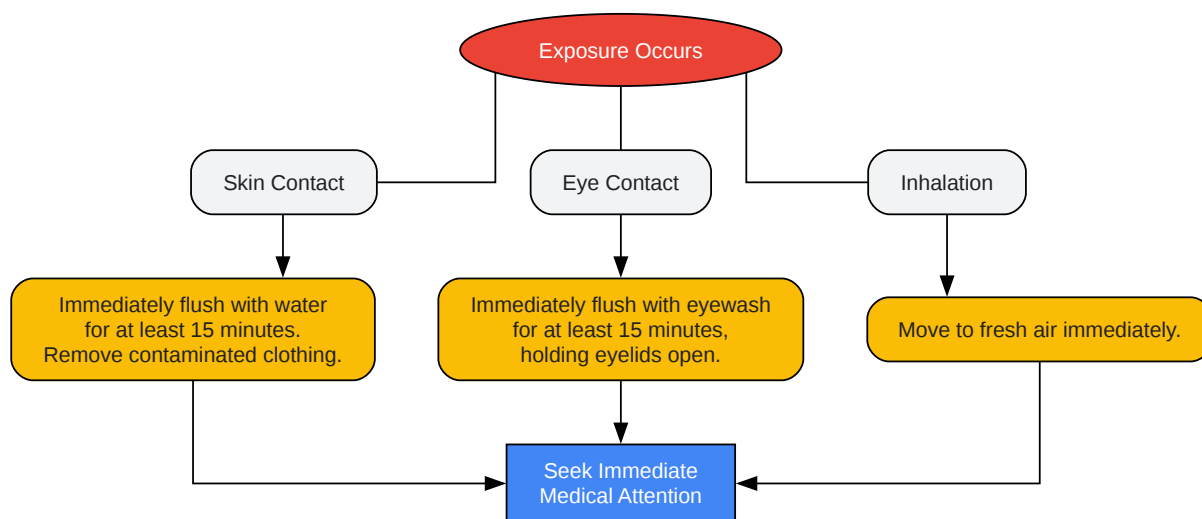
Handling Procedure:

- Conduct all transfers of **Phenyl fluorosulfate** within the fume hood.
- Use clean, dry glass or stainless steel equipment. The compound is moisture-sensitive and can react with water to produce hazardous byproducts.
- For transfers, use a syringe or cannula technique to avoid exposure to the atmosphere.
- Keep the container tightly sealed when not in use.
- After use, decontaminate all equipment that came into contact with the reagent before removing it from the fume hood.

Storage:

- Store **Phenyl fluorosulfate** in a cool, dry, and well-ventilated area away from incompatible materials such as water, strong acids, and strong bases.
- The container should be stored in a secondary container.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com